

An In-depth Technical Guide on the GHS Hazard Classification of 4-Bromocinnamaldehyde

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Compound of Interest

Compound Name: 4-Bromocinnamaldehyde

Cat. No.: B015041

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This guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals as it applies to **4-Bromocinnamaldehyde** (CAS No: 49678-04-8). It includes a summary of hazard classifications, available toxicological data, and standardized experimental protocols relevant to this classification.

GHS Hazard Classification

4-Bromocinnamaldehyde is classified under the GHS framework based on its potential health hazards. The primary classification is as a serious eye irritant.^{[1][2]} Information aggregated from notifications to the ECHA C&L Inventory supports this classification.^[2]

The consensus GHS classification is summarized in the table below. It is important to note that while some suppliers also list skin irritation, respiratory irritation, and acute oral toxicity for similar brominated cinnamaldehyde compounds^{[3][4]}, the most consistently reported classification for trans-**4-Bromocinnamaldehyde** is eye irritation.

Table 1: GHS Classification Summary for **4-Bromocinnamaldehyde**

| Hazard Class | Category | Pictogram | Signal Word | Hazard Statement |
|-----------------------------------|-----------------|--|-------------|---|
| Serious Eye Damage/Eye Irritation | Category 2 / 2A |  alt text | Warning | H319: Causes serious eye irritation[1][2] |

- Hazard Statement (H-phrase):
 - H319: Causes serious eye irritation.[1][2]
- Precautionary Statements (P-phrases):
 - P264: Wash hands and any exposed skin thoroughly after handling.[1][3]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]
 - P337+P313: If eye irritation persists: Get medical advice/attention.[1]

Toxicological Data

Quantitative toxicological data for **4-Bromocinnamaldehyde** is not widely available in public literature.[1] However, data for a closely related isomer, α -Bromocinnamaldehyde (CAS 5443-49-2), provides insight into the potential toxicological profile.

Table 2: Quantitative Toxicological Data for Bromocinnamaldehyde Isomers

| Test | Species | Route | Value | Classification | Reference |
|-------------------------------|---------|------------|------------|---|-----------|
| Acute Oral Toxicity (LD50) | Rat | Oral | 1450 mg/kg | Category 4 (Harmful if swallowed) | [3] |
| Skin Corrosion/Irritation | - | Dermal | - | Category 2 (Causes skin irritation) | [3][4] |
| Serious Eye Damage/Irritation | - | Ocular | - | Category 2 (Causes serious eye irritation) | [3][4] |
| STOT-Single Exposure | - | Inhalation | - | Category 3 (May cause respiratory irritation) | [3][4] |

Note: This data is for the isomer α -Bromocinnamaldehyde and should be used as an indicator of potential hazards for **4-Bromocinnamaldehyde**.

Experimental Protocols

The GHS classifications are determined by standardized experimental protocols, typically following OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals. The detailed methodologies for the relevant health endpoints are described below.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test is designed to assess the potential for a substance to cause eye irritation or damage.

- Objective: To evaluate the nature and severity of ocular reactions following the application of the test substance to the eye.
- Methodology:

- **Test System:** A single, healthy young albino rabbit is typically used for an initial test.
- **Procedure:** A measured dose (e.g., 0.1 mL for liquids or 0.1 g for solids) of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for signs of irritation at 1, 24, 48, and 72 hours after application. Observations include the degree of corneal opacity, iris inflammation, and conjunctival redness and swelling (chemosis).
- **Classification:** The substance is classified as Category 2 (Irritant) if reversible eye effects are observed within 21 days. It is classified as Category 1 (Serious Eye Damage) if irreversible effects or severe irritation are observed within 72 hours in at least one animal.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This protocol determines the potential for a substance to cause reversible or irreversible skin inflammation.

- **Objective:** To assess the potential of a substance to cause skin irritation or corrosion.
- **Methodology:**
 - **Test System:** Healthy young albino rabbits with clipped fur are used.
 - **Procedure:** A small amount (e.g., 0.5 mL or 0.5 g) of the test substance is applied to a small patch of skin (approx. 6 cm²) and covered with a gauze patch for a 4-hour exposure period.
 - **Observation:** The skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - **Classification:** The severity of the skin reaction is scored. A mean score of ≥ 2.3 but < 4.0 for either erythema or edema leads to a Category 2 (Irritant) classification.

Acute Oral Toxicity (OECD Guideline 423 - Acute Toxic Class Method)

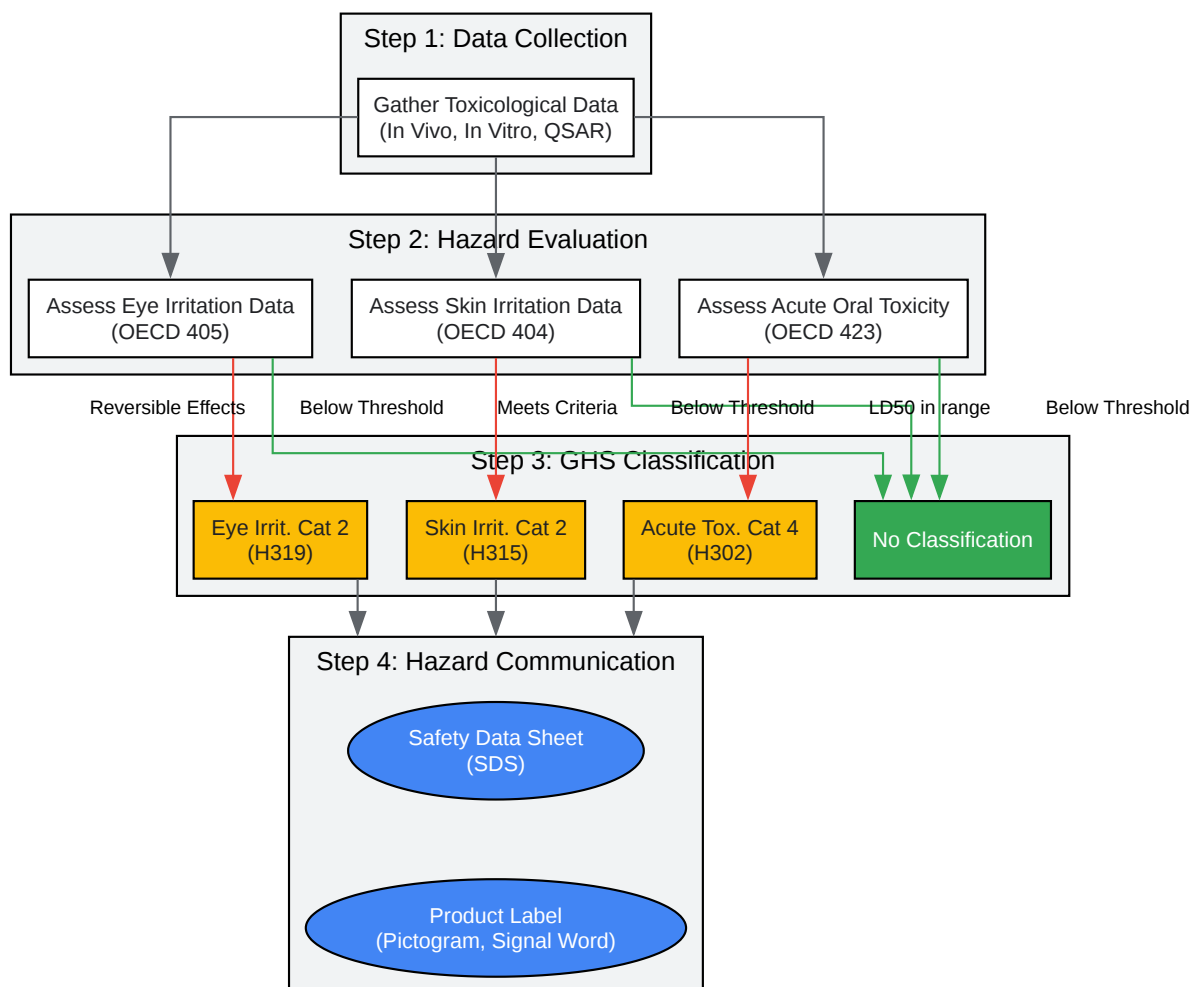
This method is used to estimate the LD50 (the dose lethal to 50% of a test population).

- Objective: To determine the oral toxicity of a substance and classify it accordingly.
- Methodology:
 - Test System: Typically uses female rats.
 - Procedure: A stepwise procedure is used with a group of three animals per step. A starting dose (e.g., 300 mg/kg or 2000 mg/kg) is administered orally.
 - Observation: Animals are observed for signs of toxicity and mortality over 14 days.
 - Classification: The classification is determined by the number of mortalities at specific dose levels. For example, if a substance with an LD50 between 300 and 2000 mg/kg results in mortality, it is classified as Category 4 (Harmful if swallowed).

Visualized Workflows and Mechanisms

GHS Hazard Classification Workflow

The following diagram illustrates the logical workflow for classifying a chemical substance according to GHS health hazard criteria, starting from data collection to final classification.



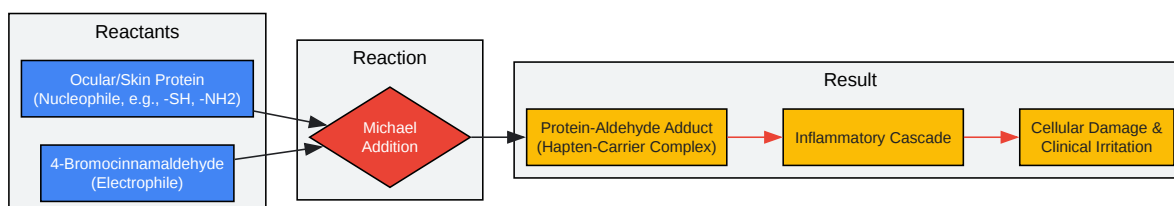
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Caption: Workflow for GHS Health Hazard Classification.

Potential Mechanism of Irritation

4-Bromocinnamaldehyde, as an α,β -unsaturated aldehyde, likely exerts its irritant effects through a mechanism known as Michael addition. The electrophilic β -carbon of the aldehyde can react covalently with nucleophilic residues (like cysteine or lysine) in skin and ocular

proteins. This modification of native proteins can trigger an inflammatory response, leading to irritation.



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Caption: Mechanism of irritation via Michael addition.

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